

Quisinostat dihydrochloride stability in solution and storage conditions

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Compound of Interest

Compound Name: Quisinostat dihydrochloride

Cat. No.: B15563975

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Quisinostat Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Quisinostat dihydrochloride**.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

1. How should I prepare stock solutions of **Quisinostat dihydrochloride**?

To prepare a stock solution, we recommend dissolving **Quisinostat dihydrochloride** in high-purity, anhydrous DMSO.^{[1][2]} Hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of the compound.^{[1][2][3]} For higher concentrations, gentle warming to 37°C or 60°C and sonication can aid in dissolution.^[4]

2. What are the recommended solvents and solubility limits for **Quisinostat dihydrochloride**?

Quisinostat dihydrochloride has the highest solubility in DMSO. It has lower solubility in other common laboratory solvents. Please refer to the table below for detailed solubility information.

3. How should I store the solid compound and prepared stock solutions?

The solid (powder) form of **Quisinostat dihydrochloride** is stable for at least 3 to 4 years when stored at -20°C.[1][4][5] Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for long-term stability (up to one year) or at -20°C for shorter periods (up to one month).[1][2][5]

4. How stable is **Quisinostat dihydrochloride** in aqueous solutions?

Quisinostat dihydrochloride is not stable for long periods in aqueous solutions. It is strongly recommended to prepare aqueous solutions fresh on the day of use and not to store them.[5] One study noted degradation in mouse brain homogenates, likely due to enzymatic activity, which could be minimized by keeping samples at 4°C.[6] This suggests that for any experiments involving biological matrices, samples should be kept cold and processed quickly to prevent degradation.

5. I am observing precipitation when preparing my in vivo formulation. What should I do?

For in vivo studies, complex formulations are often required. A common method involves first dissolving **Quisinostat dihydrochloride** in a small amount of DMSO, then adding co-solvents like PEG300 and Tween-80 before the final addition of saline or water.[2] If precipitation occurs, gentle warming and/or sonication can help. It is crucial to use these mixed-solvent solutions immediately after preparation for optimal results.[2][3]

6. Should I be concerned about freeze-thaw cycles for my DMSO stock solution?

Yes, it is highly recommended to aliquot your stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[1][2][5] While a study on a specific nano-assembly formulation showed some freeze-thaw stability, this does not apply to standard DMSO solutions, and repeated temperature changes can lead to degradation and loss of potency.[7]

Data & Protocols

Solubility Data

Solvent	Solubility	Notes
DMSO	≥52.6 mg/mL[8]	Use fresh, anhydrous DMSO as moisture can reduce solubility.[1][3][5] Warming and sonication can aid dissolution for higher concentrations.[4]
Ethanol	≥2.56 mg/mL[8]	Requires gentle warming and sonication.[8]
Water	≥2.62 mg/mL[8]	Requires gentle warming and sonication.[8] Note: Aqueous solutions are not stable and should be prepared fresh.[5]
DMF	25 mg/mL[4]	
DMF:PBS (pH 7.2) (1:5)	0.16 mg/mL[4]	

Storage Conditions

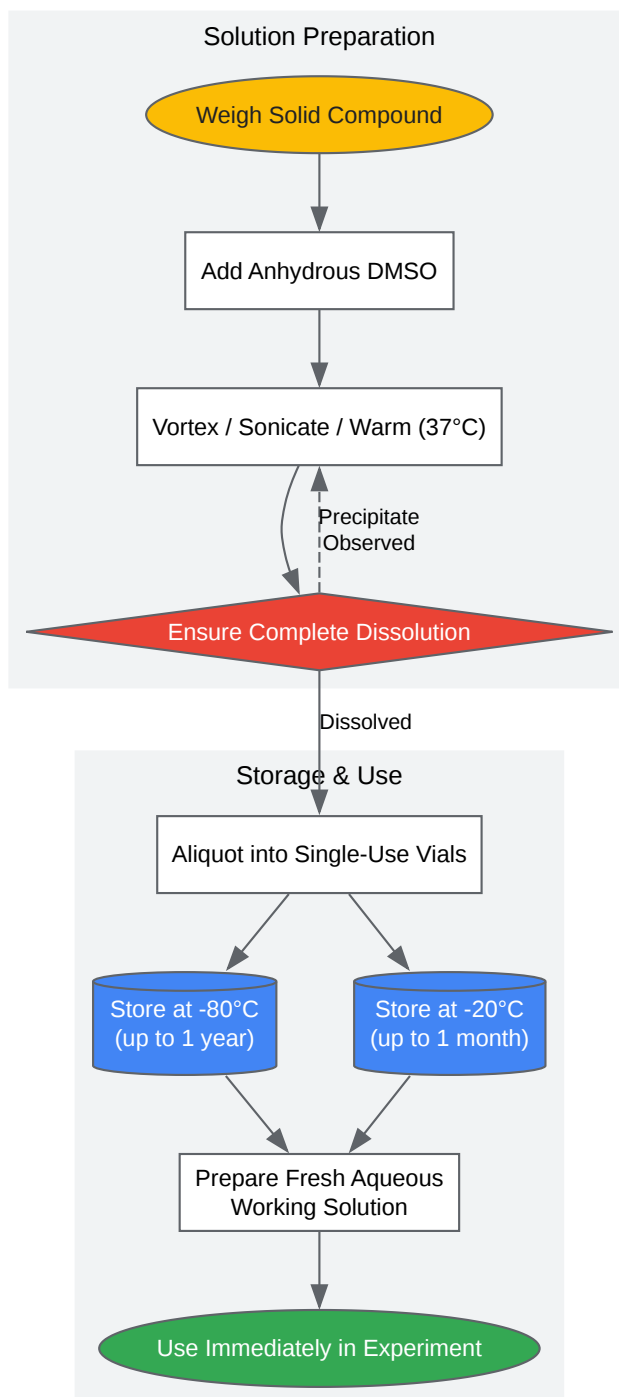
Format	Storage Temperature	Stability Period	Recommendations
Solid (Powder)	-20°C	≥ 3 years[1][4][5]	Keep desiccated.
Solution in DMSO	-80°C	6 months to 1 year[1][2][5]	Recommended for long-term storage. Aliquot into single-use vials to avoid freeze-thaw cycles.[1][2][5]
Solution in DMSO	-20°C	1 month[1][2][5]	Suitable for short-term storage. Aliquot to prevent repeated freeze-thaw cycles.[1][5]
Aqueous Solution	N/A	Not Recommended	Prepare fresh for each use and do not store.[5]

Experimental Protocol: Preparation of Stock Solution

- Weigh the desired amount of **Quisinostat dihydrochloride** powder in a sterile conical tube.
- Add the calculated volume of fresh, anhydrous DMSO to achieve the target concentration.
- Vortex briefly to mix.
- If needed, place the tube in an ultrasonic bath or a 37°C water bath for a few minutes to ensure complete dissolution.
- Once fully dissolved, aliquot the stock solution into smaller, single-use, sterile cryovials.
- Label the vials clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage.

Visualizations

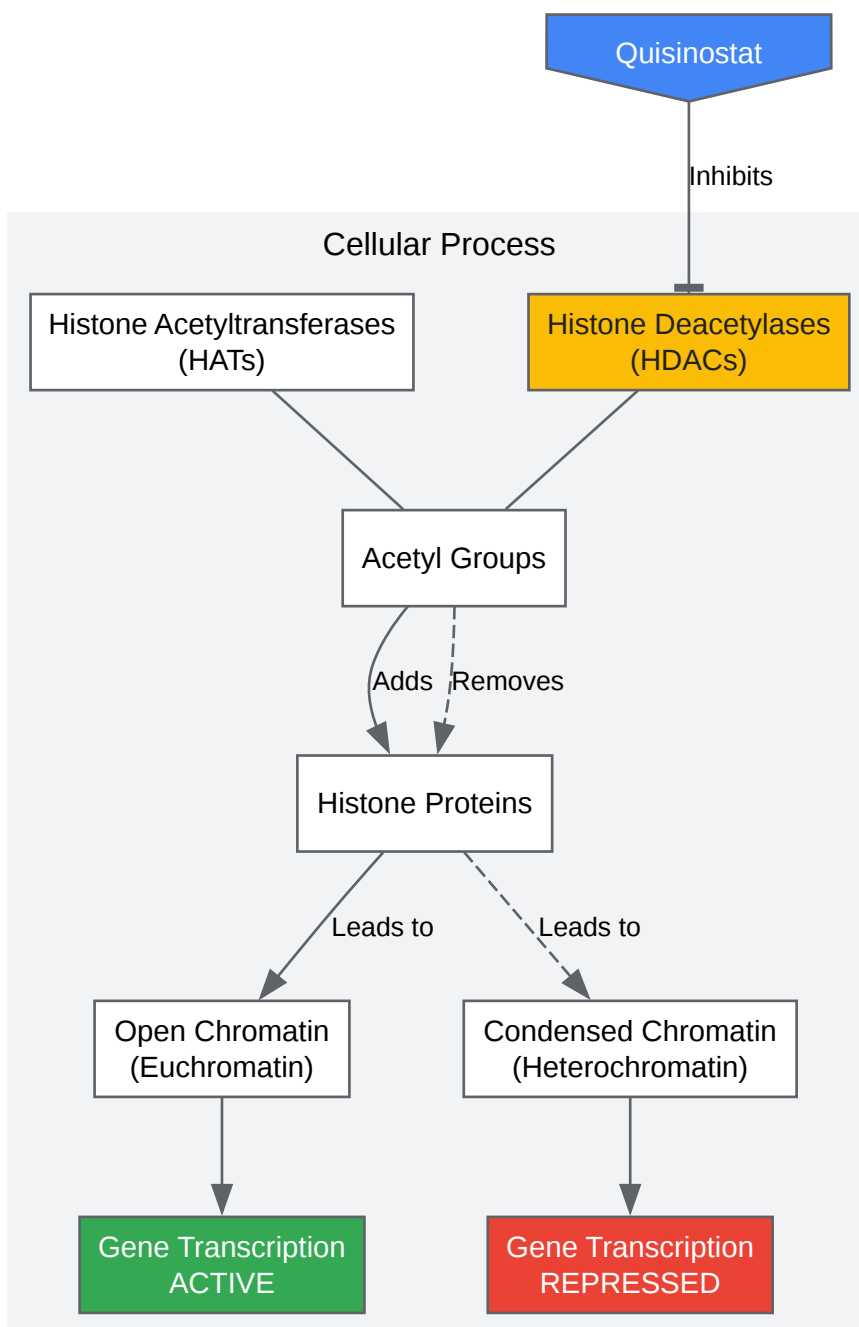
Workflow for Quisinostat Dihydrochloride Solution Preparation and Storage



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Caption: Recommended workflow for preparing and storing **Quisinostat dihydrochloride** solutions.

Mechanism of Action: HDAC Inhibition by Quisinostat



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Caption: Quisinostat inhibits HDACs, leading to histone hyperacetylation and active gene transcription.

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